

An In-depth Technical Guide to the Physical Properties of (Z)-3-Nonene

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Compound of Interest

Compound Name: *cis-3-Nonene*

Cat. No.: B1606493

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This technical guide provides a comprehensive overview of the core physical properties of (Z)-3-Nonene, also known as **cis-3-Nonene**. The information is intended for researchers, scientists, and professionals in drug development and related fields. This document summarizes key quantitative data, details relevant experimental protocols for property determination, and presents a logical workflow for physical property characterization.

Chemical Identity

- Systematic Name: (3Z)-non-3-ene[1]
- Common Synonyms: (Z)-3-Nonene, **cis-3-Nonene**[1][2][3]
- CAS Number: 20237-46-1[1][2]
- Molecular Formula: C₉H₁₈[1][2]
- Molecular Weight: 126.24 g/mol [1][2]

Summary of Physical Properties

The physical properties of (Z)-3-Nonene are summarized in the table below. These properties are crucial for understanding the compound's behavior in various experimental and industrial settings.

Physical Property	Value	Units	Notes / Source
Boiling Point	145.7 ± 7.0	°C	Predicted value at 760 mmHg.[4][5]
Density	0.739 ± 0.06	g/cm ³	Predicted value.[5]
Flash Point	32.2	°C	[4][5]
Vapor Pressure	6.1 ± 0.1	mmHg	At 25°C (Predicted).[5]
Refractive Index	1.427	n _{20/D} (Predicted).[4][5]	
Water Solubility	Insoluble	Insoluble in water, but soluble in nonpolar organic solvents.[6] Soluble in chloroform (sparingly) and methanol (slightly).[3]	
LogP (Octanol/Water Partition Coefficient)	3.533	Crippen Calculated Property.[2]	

Experimental Protocols for Physical Property Determination

The following sections detail standardized experimental methodologies for determining the key physical properties of liquid organic compounds like (Z)-3-Nonene.

The boiling point is the temperature at which a liquid's vapor pressure equals the external pressure.[7] A common and effective method for its determination is simple distillation.[7]

Apparatus:

- Distilling flask (minimum 5 mL sample capacity)
- Condenser
- Receiving flask

- Thermometer
- Heating mantle or sand bath
- Boiling chips or a magnetic stir bar

Procedure:

- Place at least 5 mL of the liquid sample into the distilling flask and add a few boiling chips.[8]
- Assemble the simple distillation apparatus, ensuring the thermometer bulb is positioned just below the side arm of the distilling flask to accurately measure the temperature of the vapor.
- Begin heating the flask gently.
- Record the temperature when the liquid is actively boiling and condensing, and a stable temperature is observed on the thermometer. This stable temperature corresponds to the boiling point.[8]
- Record the ambient barometric pressure, as boiling point is pressure-dependent.[7]

Density is the mass of a substance per unit volume ($\rho = m/V$).[9] It is a fundamental physical property used for substance identification.[9]

Apparatus:

- Electronic balance
- Graduated cylinder or pycnometer (density bottle) for higher accuracy

Procedure:

- Measure the mass of a clean, dry graduated cylinder (or pycnometer) using an electronic balance.[10]
- Add a specific, known volume of (Z)-3-Nonene to the graduated cylinder (e.g., 10 mL). Read the volume from the bottom of the meniscus.[10][11]

- Measure the combined mass of the graduated cylinder and the liquid sample.[10]
- Subtract the mass of the empty cylinder from the combined mass to find the mass of the liquid.[10]
- Calculate the density using the formula: $\text{Density} = \text{Mass} / \text{Volume}$. [11]
- For improved accuracy, repeat the measurement several times and calculate the average value.[10][11]

The refractive index measures how much the path of light is bent, or refracted, when entering a substance.[12][13] It is a characteristic property useful for identifying pure liquid compounds. [13]

Apparatus:

- Abbe Refractometer
- Dropper or pipette
- Constant temperature water bath (to maintain 20°C)
- Solvent for cleaning (e.g., acetone or ethanol) and soft tissue

Procedure:

- Calibrate the refractometer using a standard sample with a known refractive index, such as distilled water.
- Ensure the prism surfaces of the refractometer are clean and dry. Clean with a suitable solvent and a soft tissue.[14]
- Using a dropper, place 2-3 drops of (Z)-3-Nonene onto the lower prism.[14]
- Close the prisms and allow the sample to equilibrate to the standard temperature, typically 20°C, by circulating water from a temperature-controlled bath.[14]

- Switch on the light source and look through the eyepiece. Adjust the controls to bring the light-dark boundary into sharp focus in the center of the crosshairs.[14]
- Read the refractive index value from the instrument's scale.
- Clean the prisms thoroughly after the measurement.

Solubility tests determine the ability of a substance (solute) to dissolve in a solvent. Alkenes like (Z)-3-Nonene are nonpolar and are generally insoluble in polar solvents like water but soluble in nonpolar organic solvents.[6]

Apparatus:

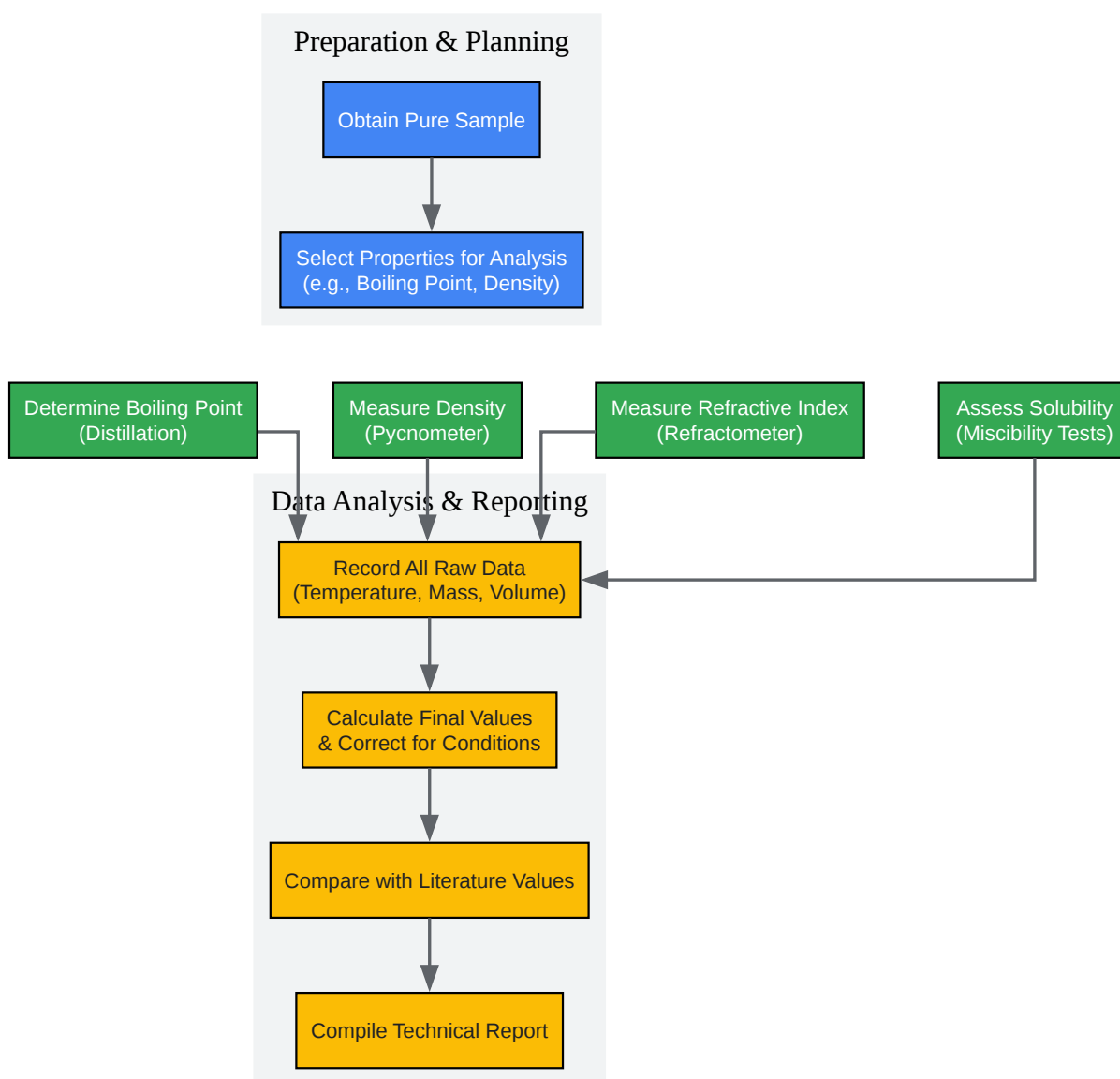
- Small test tubes
- Graduated pipettes or droppers
- Vortex mixer or manual agitation method

Procedure (Qualitative):

- Place a small, measured amount of the solute (e.g., 0.05 mL of (Z)-3-Nonene) into a small test tube.[15]
- Add a small volume of the chosen solvent (e.g., 0.75 mL of water) in portions.[15]
- After each addition, shake the test tube vigorously for 10-20 seconds.[15][16]
- Observe if the liquid forms a single homogeneous layer (soluble/miscible) or if two distinct layers remain (insoluble/immiscible).[16]
- Repeat the process with a range of solvents of varying polarity, such as water (polar), ethanol (polar), and hexane (nonpolar), to characterize the solubility profile.

Logical Workflow for Physical Property Characterization

The following diagram illustrates a generalized workflow for the characterization of a liquid organic compound's physical properties.



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Fig. 1: Generalized workflow for physical property characterization.

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